

Technical Support Center: 3,3-Dimethoxypyrrolidine Hydrochloride

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Compound of Interest

Compound Name: 3,3-Dimethoxypyrrolidine hydrochloride

Cat. No.: B1462773

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Welcome to the technical support guide for **3,3-Dimethoxypyrrolidine Hydrochloride** (CAS No. 138835-01-3). This resource is designed for researchers, scientists, and drug development professionals to ensure the stability, proper storage, and effective use of this valuable synthetic building block. Here, we address common questions and troubleshooting scenarios encountered during experimental work.

I. Core Concepts: Understanding the Chemistry of 3,3-Dimethoxypyrrolidine Hydrochloride

3,3-Dimethoxypyrrolidine hydrochloride is a heterocyclic compound featuring a pyrrolidine ring. The key to its reactivity and stability lies in the geminal dimethoxy groups at the C3 position, which form a ketal functional group. The molecule is supplied as a hydrochloride salt, making its immediate chemical environment acidic.

C

C

N-Hz⁺

C

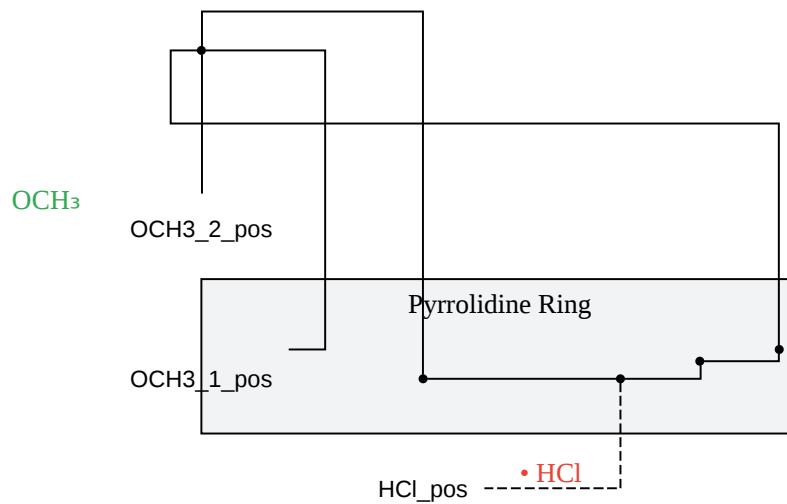
C

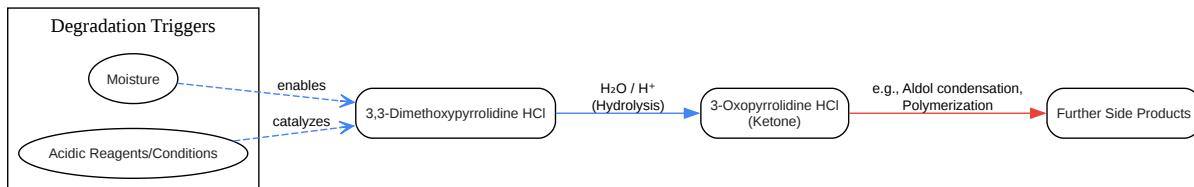
Substituents

- HCl

OCH₃

OCH₃





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